

Dimethylethynylsilane (CAS 1777-04-4): Comprehensive Safety Data, Handling Protocols, and Mechanistic Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dimethylethynyl-silane*

Cat. No.: *B14762900*

[Get Quote](#)

Executive Summary

Dimethylethynylsilane (also known as ethynyldimethylsilane) is a highly versatile, bifunctional organosilicon monomer. Featuring both a reactive silicon-hydride (Si-H) bond and a terminal alkyne (C≡C-H), it serves as a critical building block in advanced materials science, polymer synthesis, and orthogonal drug development. However, its low molecular weight and dual reactive sites render it highly flammable, volatile, and moisture-sensitive. This technical guide synthesizes the safety data sheet (SDS) hazards, physicochemical properties, and self-validating experimental workflows required to safely and effectively harness this compound in laboratory settings.

Chemical Identity & Physicochemical Properties

Understanding the physical properties of dimethylethynylsilane is critical for predicting its behavior during vacuum transfers and temperature-controlled reactions.

Property	Value / Description
Chemical Name	Dimethylethynylsilane (Ethynyldimethylsilane)
CAS Number	1777-04-4
Molecular Formula	C ₄ H ₈ Si
Molecular Weight	84.19 g/mol
Appearance	Colorless, volatile liquid
Boiling Point	~45–46 °C
Density	~0.74 g/mL at 25 °C
Solubility	Miscible in toluene, THF, and non-polar organics; reactive with water

Hazard Identification & Safety Data (SDS Core)

As detailed in the [1\[1\]](#), dimethylethynylsilane presents significant acute physical and health hazards.

Core GHS Classifications & Causality

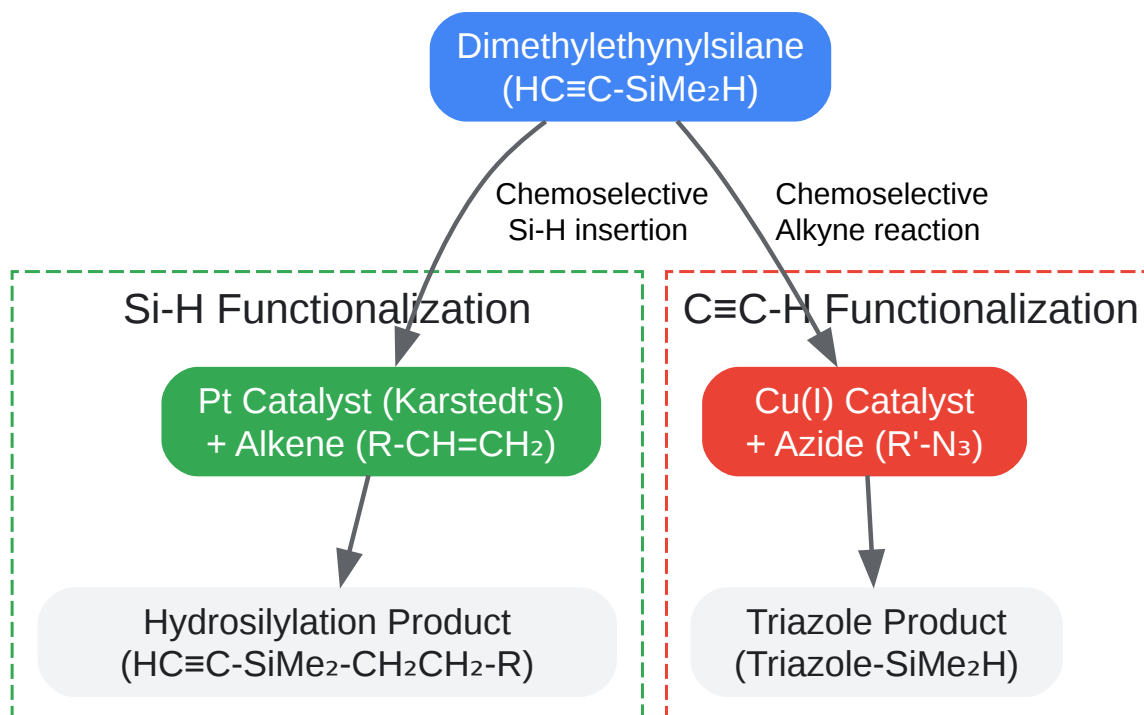
- Flammable Liquid (Category 2):
 - Causality: The compound's low molecular weight and weak intermolecular forces result in a high vapor pressure and a flash point well below 0 °C. Vapors are heavier than air and can easily travel to ignition sources, causing flash fires.
- Substance Reactive with Water (Evolves Flammable Gas):
 - Causality: The Si-H bond is inherently hydridic. In the presence of protic solvents (water, alcohols) and catalyzed by trace acids or bases, it undergoes rapid solvolysis to form silanols, evolving highly flammable hydrogen gas (H₂) and creating an explosion hazard in closed systems.
- Skin/Eye Irritation (Category 2/2A) & STOT-SE (Category 3):

- Causality: The lipophilic nature of the silane allows it to readily penetrate and defat the lipid bilayer of the skin and mucous membranes, causing acute irritation and respiratory discomfort upon inhalation.

Mechanistic Applications & Orthogonal Reactivity

The true value of dimethylethynylsilane lies in its orthogonal reactivity. The two functional groups can be addressed independently without cross-interference, making it a powerful tool for complex molecular assembly.

- Si-H Functionalization: The hydridic silicon-hydrogen bond readily participates in transition-metal-catalyzed hydrosilylation of alkenes (using Speier's or Karstedt's catalyst) or dehydrogenative coupling.
- C≡C-H Functionalization: The terminal alkyne is primed for copper-catalyzed azide-alkyne cycloaddition (CuAAC "Click" chemistry) or palladium-catalyzed Sonogashira cross-coupling.
- Advanced Polymerization: The monomer is widely utilized in the synthesis of poly(ethynyldimethylsilane-co-dimethylsiloxanes) as reported in the [2\[2\]](#), and serves as a critical end-capping agent in the ring-opening polymerization of cyclosiloxanes as noted by [3\[3\]](#).



[Click to download full resolution via product page](#)

Orthogonal reactivity pathways of Dimethylethynylsilane in organic synthesis.

Experimental Workflows & Self-Validating Protocols

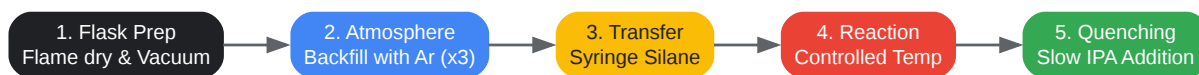
To ensure scientific integrity and safety, the following protocols are designed as self-validating systems. Every step includes a mechanistic rationale (causality) and a built-in verification check.

Protocol 1: Moisture-Free Schlenk Line Transfer

Because of its volatility and moisture sensitivity, dimethylethynylsilane must be handled using rigorous air-free techniques.

- Glassware Preparation: Flame-dry a Schlenk flask under high vacuum (≤ 0.1 Torr) for 5 minutes.

- Causality: Removes adsorbed surface water from the glass lattice, preventing premature hydrolysis of the Si-H bond.
- Validation: Close the vacuum valve; a static vacuum level for 60 seconds validates that the flask is completely sealed and free of micro-leaks.
- Atmosphere Exchange: Backfill the flask with Argon (repeat vacuum/Argon cycle 3 times).
 - Causality: Argon is denser than nitrogen and provides a superior inert blanket, preventing oxidative degradation and moisture ingress.
- Reagent Transfer: Using a gas-tight syringe purged with Argon, transfer the dimethylethynylsilane.
 - Causality: The compound boils at ~45 °C. Rapid, sealed transfer minimizes evaporative loss and exposure to ambient humidity.



[Click to download full resolution via product page](#)

Step-by-step Schlenk line workflow for handling moisture-sensitive silanes.

Protocol 2: Pt-Catalyzed Hydrosilylation

- Reaction Setup: Dissolve the target alkene (1.0 equiv) in anhydrous toluene under Argon. Cool the mixture to 0 °C using an ice bath.
 - Causality: Exothermic hydrosilylation reactions can run away; cooling manages the heat of reaction and prevents the highly volatile silane from boiling off before reacting.
- Catalyst Addition: Add Karstedt's catalyst (0.1 mol% Pt) followed by dropwise addition of dimethylethynylsilane (1.1 equiv).
 - Causality: Adding the silane last ensures the Pt catalyst is pre-coordinated with the alkene, reducing competitive silane dehydrogenative homocoupling.

- Reaction Validation: Monitor the reaction via FT-IR spectroscopy.
 - Validation: The complete disappearance of the characteristic Si-H stretching frequency at $\sim 2100\text{--}2200\text{ cm}^{-1}$ validates the total consumption of the silane, ensuring no reactive hydride remains.
- Quenching: Slowly add a 1:1 mixture of Isopropanol (IPA) and Toluene at 0 °C.
 - Causality: IPA provides a sterically hindered, mild protic source to safely decompose any trace unreacted Si-H bonds, releasing H₂ gas slowly rather than explosively (as water might).

References

- Title: Ethynyl(dimethyl)
- Title: Synthesis and Thermal Properties of Poly(ethynyldimethylsilane-co-dimethylsiloxanes)
- Title: Photomediated Cationic Ring-Opening Polymerization of Cyclosiloxanes with Temporal Control Source: JACS Au - ACS Publications URL

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [CompTox Chemicals Dashboard \[comptox.epa.gov\]](https://comptox.epa.gov)
- 2. [tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
- 3. [pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [Dimethylethynylsilane (CAS 1777-04-4): Comprehensive Safety Data, Handling Protocols, and Mechanistic Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14762900/docs#dimethylethynylsilane-cas-1777-04-4-comprehensive-safety-data-handling-protocols-and-mechanistic-applications\]](https://www.benchchem.com/product/b14762900/docs#dimethylethynylsilane-cas-1777-04-4-comprehensive-safety-data-handling-protocols-and-mechanistic-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)